

3-Methylpiperidine solubility and stability data

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Compound of Interest

Compound Name: 3-Methylpiperidine

Cat. No.: B147322

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An In-depth Technical Guide on the Solubility and Stability of **3-Methylpiperidine**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **3-methylpiperidine**, a crucial heterocyclic compound used as a building block in the synthesis of various pharmaceutical agents and specialty chemicals. Understanding its physicochemical properties is paramount for its effective use in research, development, and manufacturing.

Solubility Data

The solubility of **3-methylpiperidine** is a critical parameter for its application in various solvent systems. While qualitatively described as miscible with common organic solvents, quantitative data provides more precise insights for formulation and process development.

Quantitative Solubility Data

A summary of the quantitative solubility of **3-methylpiperidine** in various solvents at 25°C is presented in Table 1.

Table 1: Quantitative Solubility of **3-Methylpiperidine** at 25°C

Solvent	Solubility (g/L)
Ethanol	2596.2
Methanol	2356.27
Ethyl Acetate	1976.77
n-Butanol	2157.61
n-Propanol	1857.39
Acetone	1653.21
1,4-Dioxane	1460.4
Isopropanol	1294.94
Acetonitrile	1162.81
Methyl Acetate	1063.05
Isobutanol	911.88
N,N-Dimethylformamide (DMF)	777.0
Toluene	420.3
Water	3.73

Data sourced from Scent.vn[1]

It is important to note that while the table provides a specific value for water solubility, other sources describe **3-methylpiperidine** as "miscible" or "fully miscible" with water.[2][3] Furthermore, studies on the liquid-liquid equilibrium of the **3-methylpiperidine**-water system indicate temperature-dependent miscibility, suggesting the potential for a phase split under certain conditions.[4] This discrepancy highlights the need for careful consideration of the intended application's temperature and concentration when preparing aqueous solutions of **3-methylpiperidine**.

Stability Data

3-Methylpiperidine is generally stable under normal storage conditions. However, its reactivity and potential for degradation under specific environmental stresses are important considerations for ensuring its quality and safety.

General Stability and Storage

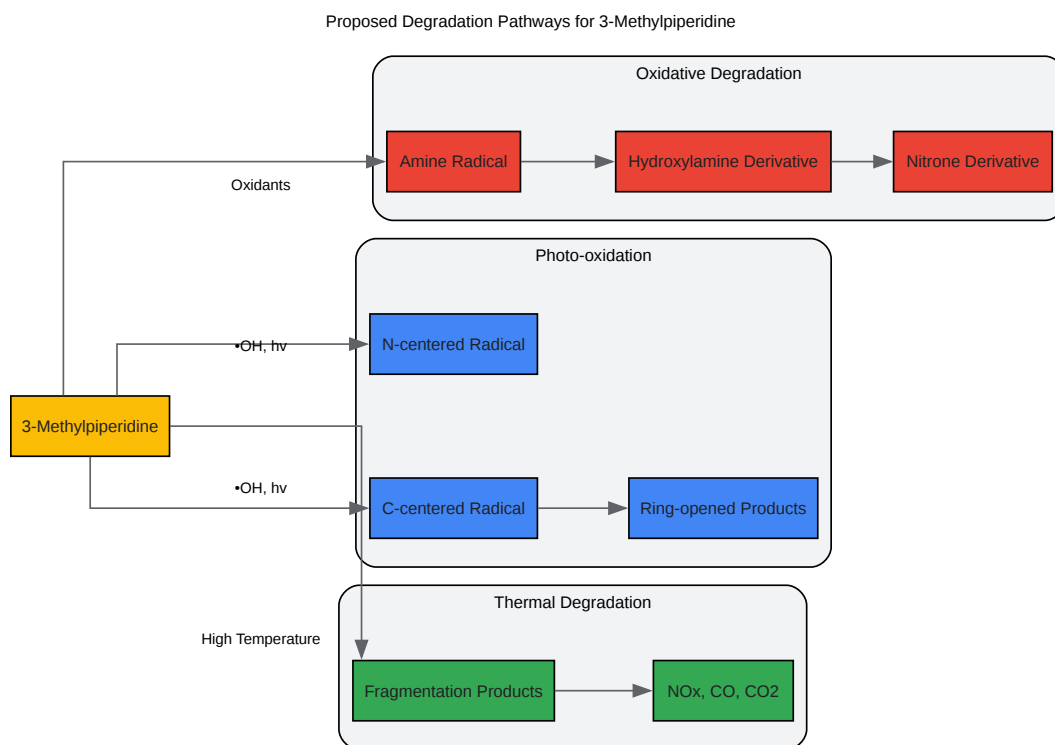
- General Stability: Stable under recommended storage conditions.[5]
- Storage Recommendations: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and away from heat, sparks, open flames, and direct sunlight.[6]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and carbon dioxide.[6]

Potential Degradation Pathways

While specific degradation pathways for **3-methylpiperidine** are not extensively documented, inferences can be drawn from studies on similar secondary amines and piperidine derivatives.

- Oxidative Degradation: As a secondary amine, **3-methylpiperidine** is susceptible to oxidation. The initial step likely involves the formation of an amine radical through electron abstraction from the nitrogen atom or hydrogen abstraction from the α -carbon.[7] Further oxidation can lead to the formation of hydroxylamines and nitrones.[8]
- Photo-oxidation: In the presence of light and atmospheric oxidants like hydroxyl radicals ($\bullet\text{OH}$), piperidine derivatives can undergo degradation. This process can be initiated by H-abstraction from both the N-H and C-H bonds, leading to a variety of degradation products. [1][4][9][10]
- Thermal Degradation: At elevated temperatures, thermal decomposition can occur, leading to the release of hazardous vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO_2).[6] Studies on similar heterocyclic amines suggest that the degradation mechanism can involve ring opening and fragmentation.

A proposed general degradation pathway for **3-methylpiperidine** is illustrated in the diagram below.



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Caption: Proposed degradation pathways for **3-methylpiperidine**.

Experimental Protocols

The following sections detail standardized methodologies for determining the solubility and assessing the stability of **3-methylpiperidine**.

Protocol for Determining Quantitative Solubility

This protocol outlines a gravimetric method for determining the solubility of **3-methylpiperidine** in a given solvent at a specific temperature.

Objective: To quantitatively determine the solubility of **3-methylpiperidine**.

Materials:

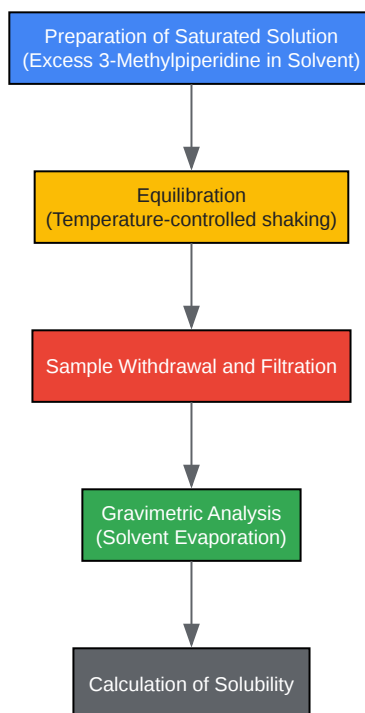
- **3-Methylpiperidine** (high purity)
- Selected solvent (analytical grade)
- Analytical balance (± 0.0001 g)
- Temperature-controlled shaker bath
- Sealed vials
- Volumetric flasks
- Syringe filters (compatible with the solvent)
- Rotary evaporator or vacuum oven

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess of **3-methylpiperidine** to a known volume of the selected solvent in a sealed vial.
 - Place the vial in a temperature-controlled shaker bath set to the desired temperature.
 - Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Withdrawal and Filtration:
 - Allow the solution to settle.
 - Carefully withdraw a known volume of the supernatant using a volumetric pipette.
 - Filter the withdrawn sample through a syringe filter to remove any undissolved micro-droplets.
- Gravimetric Analysis:

- Transfer the filtered saturated solution to a pre-weighed, dry volumetric flask.
 - Determine the mass of the solution.
 - Carefully evaporate the solvent using a rotary evaporator or a vacuum oven at a temperature below the boiling point of **3-methylpiperidine**.
 - Once the solvent is completely removed, dry the flask to a constant weight.
 - The final weight of the flask minus its initial tare weight gives the mass of dissolved **3-methylpiperidine**.
- Calculation:
 - Calculate the solubility in g/L using the mass of the dissolved **3-methylpiperidine** and the volume of the aliquot taken.

Experimental Workflow for Solubility Determination



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Caption: Experimental workflow for solubility determination.

Protocol for Stability Assessment (Stress Testing)

This protocol describes a general approach for stress testing to evaluate the stability of **3-methylpiperidine** under various conditions, in line with principles from ICH guidelines.

Objective: To assess the stability of **3-methylpiperidine** under thermal and photolytic stress.

A. Thermal Stability Testing:

Materials:

- **3-Methylpiperidine**
- Sealed, inert glass vials
- Ovens or climate chambers capable of maintaining temperatures at increments above ambient (e.g., 40°C, 50°C, 60°C).
- Analytical instrumentation for purity assessment (e.g., GC-MS, HPLC).

Procedure:

- Sample Preparation:
 - Place a known amount of **3-methylpiperidine** into several sealed, inert glass vials.
- Exposure:
 - Place the vials in ovens set at predetermined elevated temperatures.
 - Withdraw samples at specified time points (e.g., 1, 3, 7, 14, and 30 days).
- Analysis:

- At each time point, analyze the samples for purity and the formation of degradation products using a validated analytical method (e.g., GC-MS or HPLC).
- Compare the results to a control sample stored at the recommended storage temperature.

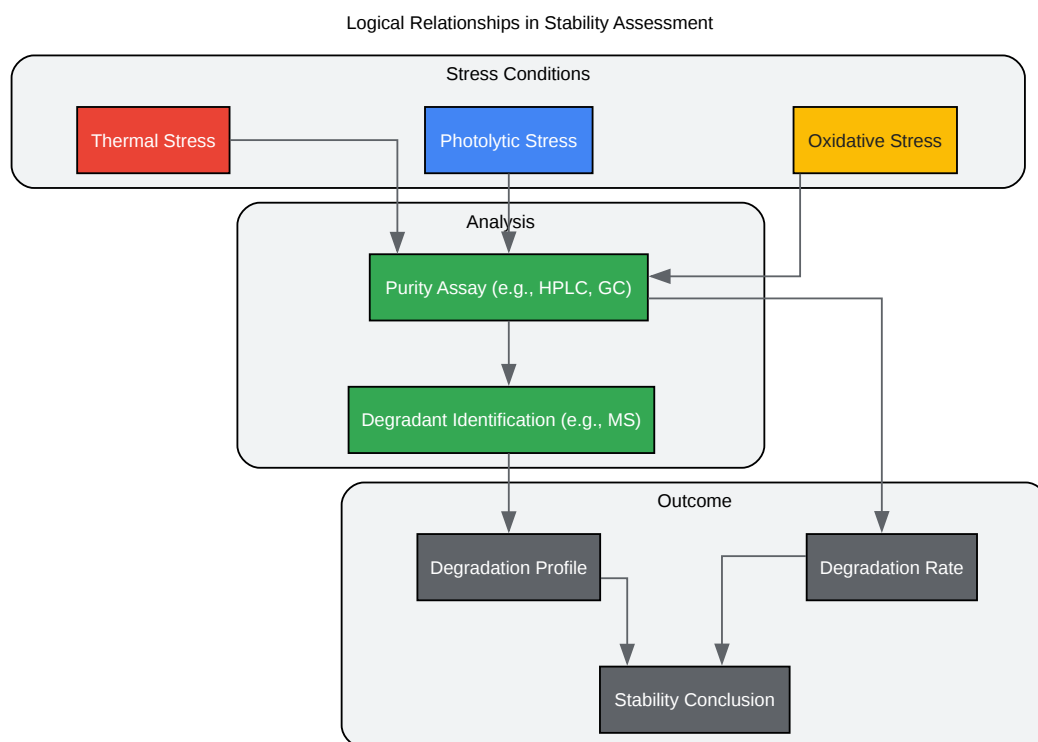
B. Photostability Testing:

Materials:

- **3-Methylpiperidine**
- Photostability chamber with a controlled light source (e.g., xenon lamp) capable of providing a specified light exposure (e.g., 1.2 million lux hours and 200 watt hours/square meter).
- UV-transparent and opaque sample containers.
- Analytical instrumentation for purity assessment.

Procedure:

- Sample Preparation:
 - Place **3-methylpiperidine** in both UV-transparent and opaque (control) containers.
- Exposure:
 - Expose the samples in the photostability chamber for a defined duration.
- Analysis:
 - After exposure, analyze both the exposed and control samples for purity and degradation products.
 - Significant degradation in the transparent container compared to the control indicates photosensitivity.



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Caption: Logical relationships in stability assessment.

This technical guide provides foundational data and methodologies for working with **3-methylpiperidine**. For specific applications, it is recommended to perform detailed experimental verification of solubility and stability under the conditions of intended use.

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